

Application Notes and Protocols: 2-Butoxyethyl Oleate as a Polymer Additive Plasticizer

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Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

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Introduction

2-Butoxyethyl oleate is a chemical compound utilized as a **plasticizer** in polymer formulations. Plasticizers are additives that increase the **flexibility**, **workability**, and **durability** of polymers, primarily by reducing the intermolecular forces between polymer chains, which lowers the **glass transition temperature (T_g)** and imparts softness [1] [2]. The specific structure of **2-butoxyethyl oleate**, combining an oleate ester with a 2-butoxyethoxy group, is designed to provide compatibility with various polymer systems and enhance processing characteristics.

The global plastic additives market is substantial and growing, with the plasticizers segment alone constituting approximately **26.3%** of the total plastic additive market share [3]. This growth is driven by expanding applications in packaging, automotive, construction, and consumer goods industries. Within this market, there is a marked trend toward **bio-based** and **non-phthalate plasticizers** due to increasing regulatory pressures and consumer demand for safer, more sustainable materials [4] [5] [3]. **2-Butoxyethyl oleate**, as an oleic acid derivative, represents a potential candidate in this evolving landscape.

Material Properties and Specifications

The table below summarizes the fundamental identification and molecular properties of **2-butoxyethyl oleate** as provided in the search results.

Table 1: Basic Properties of **2-Butoxyethyl Oleate**

Property	Value / Description	Source
CAS Number	76902-32-4	[1]
Molecular Weight	199.27 g/mol	[1]
Molecular Formula	C ₉ H ₁₃ NO ₂ S	[1]

Note: The provided molecular formula (C₉H₁₃NO₂S) appears inconsistent with the typical structure of an oleate ester and may indicate an error in the source data or a different specific isomer. Verification with primary chemical databases is strongly recommended.

Applications and Functional Benefits

Based on the general function of plasticizers and the chemistry of **2-butoxyethyl oleate**, its primary applications and benefits are anticipated in the following sectors:

- Polymer Flexibility and Processing:** As a plasticizer, its primary function is to soften rigid polymers, making them more flexible and easier to process during operations like extrusion, calendaring, and molding [1] [2]. This reduces melt viscosity and lowers energy consumption during manufacturing.
- Food Packaging Industry:** Plasticizers like **2-butoxyethyl oleate** are widely used in fresh food packaging materials, particularly in **Polyvinyl Chloride (PVC)** films, to impart the necessary softness and cling properties [1]. The suitability of a specific plasticizer for food contact must be verified against regional regulatory standards.
- Coatings and Adhesives:** In resin-based coatings, plasticizers improve film formation, enhance flexibility, and improve adhesion to substrates, helping to prevent the coating from becoming brittle and cracking [1] [4]. They serve a similar function in adhesive formulations.
- Potential as a Bio-based Option:** Given that oleic acid can be derived from plant oils, **2-butoxyethyl oleate** has the potential to be developed as a **bio-based plasticizer**, aligning with market trends toward sustainable and renewable raw materials [4] [2].

Experimental Protocols

While specific protocols for **2-butoxyethyl oleate** were not found, the following are standard methodologies for evaluating a plasticizer's performance in a polymer matrix, such as PVC. These protocols should be adapted as needed.

Protocol for Plasticizer Compatibility Testing

Objective: To determine the miscibility and exudation tendency of **2-butoxyethyl oleate** in a host polymer.

- **Sample Preparation:** Prepare a blend of the polymer (e.g., PVC resin) with **2-butoxyethyl oleate** at a typical loading rate (e.g., 50-70 PHR). Mix thoroughly and process using a two-roll mill or a plastometer at a temperature of 160-180°C for 5-10 minutes.
- **Film Casting:** Press the mixed compound into a thin film (~1 mm thickness) using a heated hydraulic press.
- **Conditioning:** Condition the film samples in an oven at 70°C for 24 hours, followed by 24 hours at -10°C.
- **Visual Inspection:** Examine the film surfaces under magnification for any signs of **blooming** (exudation of plasticizer to the surface) or **spewing** (gross incompatibility).
- **Gravimetric Analysis:** Weigh the samples before and after conditioning to detect any significant weight loss, which would indicate plasticizer volatility.

Protocol for Evaluating Mechanical Properties

Objective: To quantify the effect of **2-butoxyethyl oleate** on the tensile strength and elongation of the plasticized polymer.

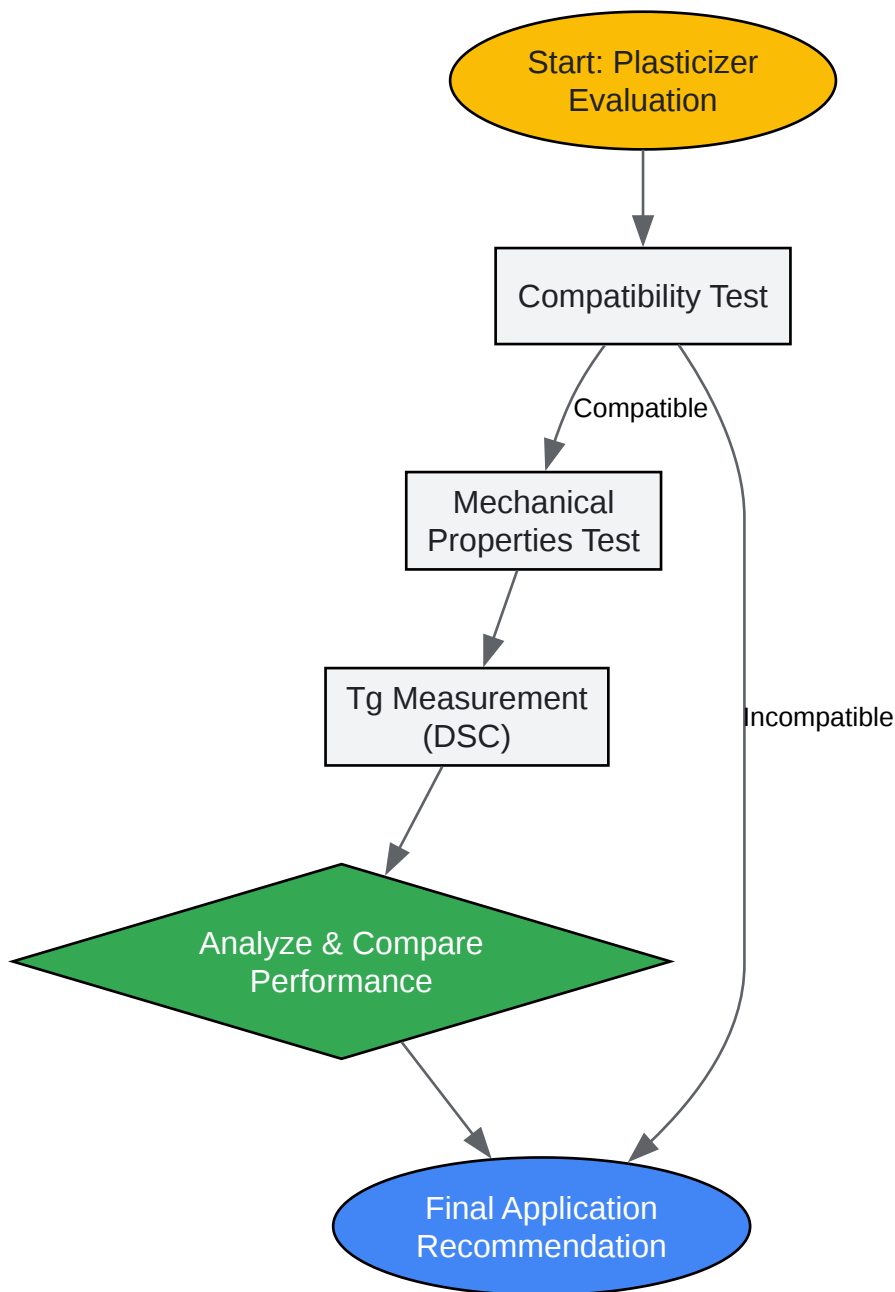
- **Specimen Preparation:** Mold the plasticized polymer compound into standardized dog-bone shapes according to ASTM D638.
- **Tensile Testing:** Use a universal testing machine to perform tensile tests.
 - Clamp the specimen and apply a constant crosshead speed.
 - Record the **stress-strain curve**.
 - Calculate the **Tensile Strength** (stress at break), **Elongation at Break (%)**, and **Modulus of Elasticity** from the generated data.
- **Data Analysis:** Compare the results against an unplasticized control and other benchmark plasticizers.

Protocol for Glass Transition Temperature (T_g) Measurement

Objective: To measure the reduction in glass transition temperature, which is a direct indicator of plasticization efficiency.

- **Sample Preparation:** Prepare a small, uniform sample of the plasticized polymer.
- **Differential Scanning Calorimetry (DSC):**
 - Load the sample into the DSC instrument.
 - Run a heat-cool-heat cycle, for example, from -50°C to 100°C at a rate of 10°C/min under a nitrogen atmosphere.
 - From the second heating scan, determine the **T_g** as the midpoint of the transition in the heat flow curve.
- **Interpretation:** A greater depression of the T_g relative to the unplasticized polymer indicates higher plasticizer efficiency.

The following workflow summarizes the key stages of plasticizer evaluation:



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Safety and Regulatory Considerations

- **Regulatory Status:** Always consult current regional regulations (e.g., FDA in the U.S., EFSA in Europe, REACH) for the approved use of **2-butoxyethyl oleate**, especially in applications involving food contact, medical devices, or children's products [3].
- **Migration Risk:** As with any external plasticizer, there is a potential for migration and leaching over time, which can lead to product embrittlement and contamination of the surrounding environment [2].

Migration tests under simulated end-use conditions are critical.

- **Trend towards Safer Alternatives:** The market is shifting away from traditional phthalates due to health and environmental concerns, creating opportunities for non-phthalate plasticizers like certain oleates [4] [5].

Conclusion

2-Butoxyethyl oleate serves as a functional plasticizer for enhancing polymer flexibility and processability, with relevant applications in packaging, coatings, and potentially as a bio-based option. However, these application notes are constrained by a significant lack of publicly available **quantitative performance data** and **toxicological profiles**. Consequently, thorough in-house experimental validation and regulatory due diligence are **essential prerequisites** before commercial implementation. Researchers are advised to contact chemical suppliers directly for the most current and comprehensive technical data sheets.

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